Application Notes: Laboratory-Scale Synthesis of 2-Amino-N,N-diethylacetamide

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Compound of Interest

Compound Name:	*2-amino-N,N-diethylacetamide*
CAS No.:	*34105-57-2*
Cat. No.:	*B112499*

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Abstract

This document provides a comprehensive, technically detailed guide for the laboratory synthesis of **2-amino-N,N-diethylacetamide**, a valuable primary amine and amide-containing building block in medicinal chemistry and drug development. The protocol herein describes a robust and scalable two-step synthetic sequence commencing with the acylation of diethylamine to form the intermediate, 2-chloro-N,N-diethylacetamide, followed by a nucleophilic substitution with ammonia to yield the target compound. This guide is intended for researchers, chemists, and drug development professionals, offering in-depth procedural details, mechanistic insights, safety protocols, and characterization data.

Introduction

2-Amino-N,N-diethylacetamide, also known as N,N-diethylglycinamide, is a versatile intermediate in organic synthesis. Its structure incorporates a primary amine and a tertiary amide, making it a key precursor for the synthesis of a wide range of more complex molecules, including pharmaceutical agents and agrochemicals. The described synthetic method is a classic and reliable approach, selected for its high yield, operational simplicity, and the ready

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availability of starting materials. The procedure involves the initial formation of an α-halo amide, 2-chloro-N,N-diethylacetamide, which is a potent electrophile. This intermediate is then subjected to amination to install the desired primary amino group.

Reaction Scheme and Mechanism

The overall synthesis is achieved in two primary stages:

Step 1: Synthesis of 2-Chloro-N,N-diethylacetamide (Intermediate)

The first step involves the nucleophilic acyl substitution reaction between diethylamine and chloroacetyl chloride. Diethylamine acts as the nucleophile, attacking the electrophilic carbonyl carbon of chloroacetyl chloride. An additional equivalent of diethylamine or another non-nucleophilic base (like triethylamine) is used to quench the hydrogen chloride (HCl) byproduct generated during the reaction, preventing the protonation of the amine starting material.

Step 2: Synthesis of **2-Amino-N,N-diethylacetamide** (Final Product)

The second step is a nucleophilic substitution reaction (SN2) where the α-carbon of 2-chloro-N,N-diethylacetamide is attacked by a nucleophilic ammonia source.[1] The lone pair of electrons on the nitrogen atom in ammonia attacks the carbon atom bonded to the chlorine, displacing the chloride ion as the leaving group. A large excess of ammonia is crucial to minimize the formation of over-alkylation byproducts (secondary and tertiary amines).

Mechanistic Pathway Visualization

The following diagram illustrates the nucleophilic substitution mechanism for the amination step.

Caption: SN2 mechanism for the amination of the chloro-amide intermediate.

Materials and Equipment

Reagents and Chemicals

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Reagent	CAS No.	Molecular Weight (g/mol)	Quantity	Supplier Notes
Chloroacetyl chloride	79-04-9	112.94	56.5 g (0.5 mol)	Corrosive, handle with care
Diethylamine	109-89-7	73.14	80.5 g (1.1 mol)	Flammable, volatile
Dichloromethane (DCM)	75-09-2	84.93	500 mL	Anhydrous grade
2-Chloro-N,N-diethylacetamide	2315-36-8	149.62	(Product of Step 1)	Toxic, handle with care[2][3][4]
Ammonium Hydroxide (28-30%)	1336-21-6	35.05	500 mL	Corrosive, strong odor
Ethanol	64-17-5	46.07	250 mL	Reagent grade
Sodium Hydroxide (NaOH)	1310-73-2	40.00	As required (5 M solution)	Corrosive
Anhydrous Magnesium Sulfate	7487-88-9	120.37	As required	For drying
Diethyl Ether	60-29-7	74.12	As required	For extraction

Equipment

- 1 L Three-neck round-bottom flask
- Mechanical stirrer
- Dropping funnel (addition funnel)
- Reflux condenser

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- Ice-water bath
- Heating mantle with temperature controller
- Separatory funnel (1 L)
- Rotary evaporator
- Vacuum distillation apparatus
- Standard laboratory glassware (beakers, graduated cylinders, etc.)
- pH paper or pH meter
- Personal Protective Equipment (PPE): Safety goggles, lab coat, chemically resistant gloves (nitrile or neoprene)[2][3]

Experimental Protocol

Workflow Visualization

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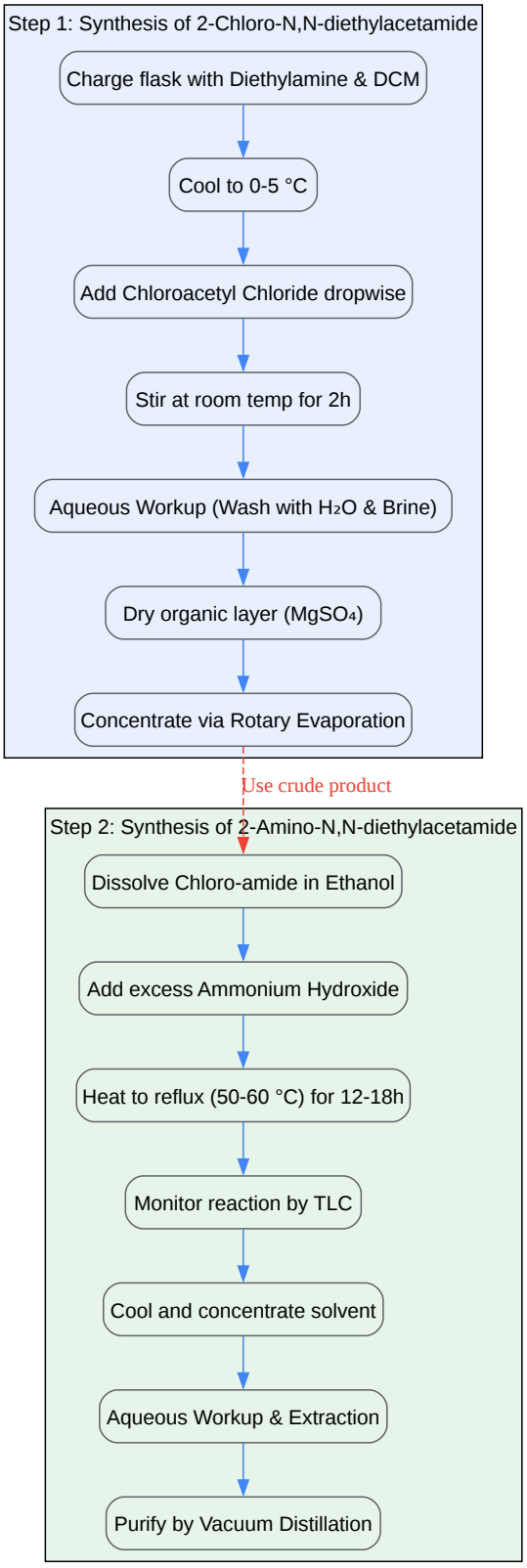

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Caption: Overall workflow for the two-step synthesis.

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Step 1: Synthesis of 2-Chloro-N,N-diethylacetamide

- Setup: Assemble a 1 L three-neck flask with a mechanical stirrer, a dropping funnel, and a nitrogen inlet. Place the flask in an ice-water bath.
- Reagent Addition: Charge the flask with diethylamine (80.5 g, 1.1 mol) and 500 mL of anhydrous dichloromethane. Begin stirring and allow the solution to cool to 0-5 °C.
- Acylation: Add a solution of chloroacetyl chloride (56.5 g, 0.5 mol) in 100 mL of dichloromethane to the dropping funnel. Add the chloroacetyl chloride solution dropwise to the stirred diethylamine solution over 1-2 hours, ensuring the internal temperature does not exceed 10 °C.
  - Expert Insight: This slow, cold addition is critical to control the highly exothermic reaction and prevent the formation of unwanted byproducts. The second equivalent of diethylamine acts as a base to neutralize the HCl formed.
- Reaction: After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Continue stirring for an additional 2 hours.
- Workup: Transfer the reaction mixture to a 1 L separatory funnel. Wash the organic layer sequentially with 200 mL of water, 200 mL of 1 M HCl (to remove excess diethylamine), 200 mL of saturated sodium bicarbonate solution, and finally 200 mL of brine.
- Isolation: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator. The resulting crude oil is 2-chloro-N,N-diethylacetamide, which can be used in the next step without further purification. Expected yield is typically >90%.

Step 2: Synthesis of 2-Amino-N,N-diethylacetamide

- Setup: In a 1 L round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve the crude 2-chloro-N,N-diethylacetamide (from Step 1, ~0.5 mol) in 250 mL of ethanol.
- Amination: To this solution, add 500 mL of concentrated ammonium hydroxide (28-30%). This represents a large molar excess of ammonia, which is essential to drive the reaction to

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completion and suppress the formation of di- and tri-alkylated byproducts.

- Reaction: Heat the reaction mixture to a gentle reflux (internal temperature of 50-60 °C) and maintain for 12-18 hours. The reaction progress should be monitored by Thin Layer Chromatography (TLC) until the starting chloro-amide spot has disappeared.
- Solvent Removal: After the reaction is complete, cool the mixture to room temperature and remove the ethanol and excess ammonia under reduced pressure using a rotary evaporator.
- Extraction: To the remaining aqueous residue, add 5 M sodium hydroxide solution until the pH is >12 to ensure the product is in its free base form. Transfer the mixture to a separatory funnel and extract the product with diethyl ether or dichloromethane (3 x 150 mL).
- Drying and Concentration: Combine the organic extracts, dry over anhydrous sodium sulfate, filter, and concentrate using a rotary evaporator to yield the crude **2-amino-N,N-diethylacetamide** as an oil.
- Purification: The crude product can be purified by vacuum distillation to afford the final product as a colorless to pale yellow liquid.

Safety Precautions

- 2-Chloro-N,N-diethylacetamide: This intermediate is toxic if it comes into contact with the skin and fatal if inhaled.[2][4] It also causes serious eye and skin irritation.[2][3] All handling must be performed in a well-ventilated chemical fume hood.[2][5] Wear appropriate PPE, including safety goggles, a face shield, and chemical-resistant gloves.[2][4]
- Chloroacetyl Chloride: This reagent is highly corrosive and reacts violently with water. Handle with extreme care in a fume hood.
- Diethylamine: A flammable and corrosive liquid. Avoid inhalation of vapors.
- Ammonium Hydroxide: Concentrated solutions are corrosive and release pungent ammonia gas. Work in a well-ventilated area.

Characterization

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The identity and purity of the final product, **2-amino-N,N-diethylacetamide**, should be confirmed by standard analytical techniques.

Technique	Expected Results
1H NMR	Peaks corresponding to the diethyl groups (triplets and quartets), a singlet for the α-methylene protons, and a broad singlet for the primary amine protons.
13C NMR	Resonances for the carbonyl carbon, the α-carbon, and the ethyl carbons.
Mass Spec (MS)	Molecular ion peak corresponding to the product's molecular weight (130.20 g/mol).
Boiling Point	Literature values should be consulted for the boiling point under vacuum.

Troubleshooting

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Issue	Potential Cause	Recommended Solution
Low yield in Step 1	Incomplete reaction or loss during workup.	Ensure slow, cold addition of chloroacetyl chloride. Check pH during washes to ensure proper separation.
Formation of byproducts in Step 2	Insufficient excess of ammonia.	Increase the molar excess of ammonium hydroxide significantly. Ensure the reaction is heated sufficiently to proceed.
Product is difficult to extract	Product may be protonated (in salt form).	Before extraction, ensure the aqueous layer is strongly basic (pH >12) by adding NaOH.
Product discolors upon standing	Air oxidation of the primary amine.	Store the purified product under an inert atmosphere (nitrogen or argon) and in a refrigerator.

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